

Spectroscopic data of 2,3-Norbornanedicarboxylic Acid

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Compound of Interest

Compound Name: 2,3-Norbornanedicarboxylic Acid

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An In-Depth Technical Guide to the Spectroscopic Characterization of **2,3-Norbornanedicarboxylic Acid**

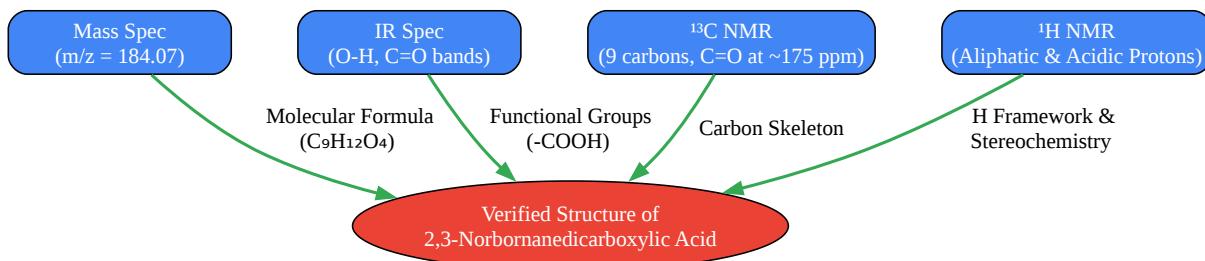
Introduction

2,3-Norbornanedicarboxylic acid, a saturated bicyclic compound with the chemical formula $C_9H_{12}O_4$, represents a foundational structure in medicinal and materials chemistry.^[1] Its rigid bicyclo[2.2.1]heptane framework provides a unique three-dimensional scaffold that is invaluable for the synthesis of complex molecular architectures, including polymers and active pharmaceutical ingredients. The stereochemical arrangement of the two carboxylic acid groups—which can exist as endo, exo, cis, or trans isomers—profoundly influences the molecule's physical properties and biological activity.

Accurate and unambiguous structural confirmation is paramount for any research or development involving this molecule. Spectroscopic analysis is the cornerstone of this characterization, providing detailed insights into the molecular framework, functional groups, and stereochemistry. This guide offers a comprehensive exploration of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—as they apply to **2,3-Norbornanedicarboxylic Acid**. It is designed for researchers, scientists, and drug development professionals, providing not only reference data but also the causal reasoning behind experimental choices and data interpretation.

Molecular Structure and Stereoisomerism

The IUPAC name for the parent structure is bicyclo[2.2.1]heptane-2,3-dicarboxylic acid.^[1] The numbering of the carbon skeleton is crucial for spectral assignment. The stereochemistry of the substituents at C2 and C3 dictates the overall shape of the molecule and is a key focus of spectroscopic analysis.



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References

- 1. 2,3-Norbornanedicarboxylic acid | C9H12O4 | CID 99835 - PubChem [pubchem.ncbi.nlm.nih.gov]
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